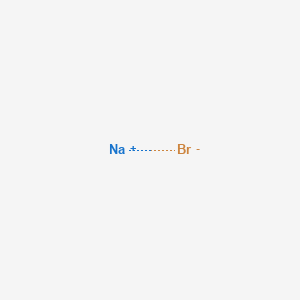

Sodium Bromide

• IUPAC Name: sodium;bromide
• InChI: InChI=1S/BrH.Na/h1H;/q;+1/p-1
• InChI Key: JHJLBTNAGRQEKS-UHFFFAOYSA-M
• Canonical SMILES: [Na+].[Br-]
• Molecular Formula: NaBr, BrNa
• DSSTOX Substance ID: DTXSID3034903
• Molecular Weight: 102.89 g/mol
• Physical Description: Dry Powder; Dry Powder, Liquid; Liquid; Liquid, Other Solid; Other Solid, White solid; Absorbs moisture from air (but not deliquescent); [Merck Index] Colorless or white hygroscopic solid; [HSDB] Colorless odorless crystalline solid; [MSDSonline]
• Boiling Point: 1390 °C
• Solubility: Moderately soluble in alcohol, 1 g dissolves in 1.1 mL water, about 16 mL alcohol, 6 mL methanol, In water, 94.6 g/100 g water at 25 °C
• Density: 3.21
• Color/Form: White crystals, granules, or powder, White, cubic crystals
• CAS No.: 7647-15-6
• Melting Point: 755 °C

Description

Sodium Bromide is an inorganic salt of bromide ion, serving as a fundamental reagent in diverse scientific research applications. In organic chemistry, it is a versatile source of bromide (Br⁻) for nucleophilic substitution reactions, facilitating the synthesis of alkyl bromides and other brominated compounds essential for further chemical derivatization. Its research utility extends into biochemistry and neuroscience, where this compound is employed to study the effects of bromide ions on central nervous system (CNS) activity. Historically used as a sedative and anticonvulsant, it now provides a mechanistic tool for investigating GABAergic neurotransmission and neuronal membrane polarization. Furthermore, in materials science, it is utilized in the formulation of dense aqueous solutions for density gradient separations and as a precursor in the synthesis of photographic chemicals and flame retardants. This product is offered in high purity to ensure consistency and reliability in experimental results, supporting advancements in chemical synthesis, neuropharmacological research, and material engineering. It is strictly for laboratory research purposes.

Advanced Synthetic Methodologies and Production Research for Sodium Bromide and Its Derivatives

Chemical Synthesis Pathways for Sodium Bromide Production

The industrial and laboratory-scale production of this compound (NaBr) is accomplished through several well-established chemical pathways. These methods are primarily centered around the generation of bromide ions and their subsequent reaction with a sodium source. The choice of a specific synthetic route often depends on factors such as the desired purity of the final product, economic viability, and environmental considerations.

The generation of bromide ions for the synthesis of this compound can be achieved through various reaction systems. The most prevalent methods involve the neutralization of a base with hydrobromic acid or the reaction of a sodium salt with a bromine source, sometimes in the presence of a reducing agent. wtfinechem.com

One of the most direct and common methods is the neutralization reaction between sodium hydroxide (NaOH) and hydrobromic acid (HBr). tandfonline.com This acid-base reaction is an exothermic process that yields this compound and water. chemicalbook.comacs.org The reaction can be represented by the following equation:

HBr + NaOH → NaBr + H₂O chemicalbook.com

A similar neutralization reaction can be carried out using sodium carbonate (Na₂CO₃) as the base. chemicalbook.com This reaction produces this compound, water, and carbon dioxide gas. indianchemicalregulation.comgctlc.org The equation for this reaction is:

2HBr + Na₂CO₃ → 2NaBr + H₂O + CO₂ gctlc.org

A "urea recovery method" has been described where sodium carbonate and urea are dissolved in hot water, followed by the slow addition of bromine to produce this compound. wtfinechem.com

Additionally, a method utilizing iron and bromine has been developed. In this process, iron reacts with bromine water to form ferrosoferric bromide (Fe₃Br₈), which is a double salt. This intermediate then reacts with sodium carbonate to produce this compound, with iron carbonate precipitating out of the solution. chemicalbook.com

The selection of a particular reaction system is influenced by the required purity of the this compound, with neutralization reactions generally yielding a purer product.

In recent years, there has been a growing emphasis on developing more sustainable and environmentally friendly methods for chemical synthesis, including that of this compound. Green chemistry principles, such as waste prevention, the use of less hazardous chemicals, and energy efficiency, are being increasingly applied to the production of this compound and its derivatives.

One approach to a greener synthesis of brominated compounds, which often utilize this compound as a starting material, is the in-situ generation of bromine. This avoids the transportation and handling of hazardous molecular bromine. nih.gov For instance, the oxidation of bromide ions from a source like this compound using a safer oxidizing agent can produce the required bromine for a reaction directly within the reaction vessel.

Electrochemical methods are also being explored as a sustainable alternative. The electrochemical bromination of enamides using this compound has been demonstrated, avoiding the need for hazardous oxidants or metal catalysts. rsc.org This method offers a direct and stereoselective way to form a carbon-bromine bond. rsc.org

The concept of a circular economy is also being applied to this compound production. One company has developed a process to convert bromine impurities from various waste and product streams into a this compound solution. grillo.de This not only reduces waste but also enables the reuse of bromine, a valuable raw material. grillo.de

Furthermore, research into eco-friendly brominating reagents derived from industrial intermediates is ongoing. A reagent with a 2:1 molar ratio of this compound to sodium bromate (B103136), obtained from the bromine recovery process, can be used for the facile bromination of various organic substrates under ambient conditions when acidified in-situ.

The development of these green and sustainable approaches aims to minimize the environmental impact of this compound production and its use in further chemical syntheses.

The purity of this compound is critical for many of its applications, especially in the pharmaceutical industry where it is used as a reagent and in the synthesis of active pharmaceutical ingredients. rockchemicalsinc.com Therefore, stringent purity control and detailed impurity profiling are essential aspects of its production.

Common inorganic impurities that can be found in this compound include other sodium salts such as sodium chloride (NaCl) and sodium sulfate (Na₂SO₄), as well as potassium bromide (KBr). wfxcchemical.com These impurities can originate from the raw materials used in the synthesis. wfxcchemical.com For instance, if the bromine source contains other halogens, they are likely to be present in the final product. wfxcchemical.com Organic impurities may also be present, potentially from solvents used during manufacturing or from contamination during handling and storage. wfxcchemical.com Trace metals like iron, copper, and lead are another category of impurities that need to be monitored. wfxcchemical.com

The manufacturing process itself plays a significant role in determining the final purity. wfxcchemical.com Purification steps such as filtration, crystallization, and distillation are employed to remove impurities. wfxcchemical.com The efficiency of these purification steps is crucial for achieving high-purity this compound. wfxcchemical.com For example, after the reaction of sodium hydroxide with bromine, the byproduct sodium bromate can be removed through crystallization. solechem.eu

To ensure the quality of this compound, a comprehensive quality control system is necessary. wfxcchemical.com This involves testing each batch for purity and the presence of specific impurities. wfxcchemical.com Advanced analytical techniques are used for this purpose, including:

High-Performance Liquid Chromatography (HPLC) solechem.eu

Atomic Absorption Spectroscopy (AAS) for detecting trace metals solechem.eu

Argentometric titration to determine the bromide content acs.org

The Bureau of Indian Standards, for instance, has set specific limits for various impurities in pure grade this compound, including chlorides, bromates, heavy metals, iron, and sulfates. indianchemicalregulation.com Proper handling and storage are also vital to maintain purity, as this compound is hygroscopic and can absorb moisture and other contaminants from the air. wfxcchemical.com

Synthesis of Bromine-Containing Compounds Utilizing this compound as Precursor

This compound is a widely used and versatile precursor for the synthesis of a variety of bromine-containing compounds, particularly in organic chemistry. It serves as a readily available and less hazardous source of the bromide nucleophile compared to molecular bromine.

This compound is a key reagent in the synthesis of organic bromides. It is employed in reactions where a bromide ion is needed to displace another leaving group from a carbon atom. This is a fundamental transformation in organic synthesis, as alkyl bromides are often more reactive than the corresponding chlorides and serve as important intermediates in the formation of carbon-carbon and carbon-heteroatom bonds.

The conversion of alcohols to alkyl bromides can be achieved using this compound in the presence of a strong acid like sulfuric acid. libretexts.org The acid protonates the hydroxyl group of the alcohol, converting it into a good leaving group (water), which is then displaced by the bromide ion from this compound.

A prominent example of a nucleophilic bromination reaction where this compound can be utilized is a variation of the Finkelstein reaction . The classic Finkelstein reaction involves the conversion of an alkyl chloride or bromide to an alkyl iodide using sodium iodide in acetone. wikipedia.org This reaction is driven to completion by the precipitation of the less soluble sodium chloride or this compound in acetone. wikipedia.org

While the classic Finkelstein reaction is primarily for the synthesis of alkyl iodides, the underlying principle of halide exchange can be adapted to synthesize alkyl bromides from alkyl chlorides using this compound. For this conversion to be effective, the reaction conditions need to be chosen to favor the formation of the alkyl bromide. This often involves using a solvent in which sodium chloride is less soluble than this compound, thus driving the equilibrium towards the desired product.

The reaction proceeds via a Substitution Nucleophilic Bimolecular (Sɴ2) mechanism . byjus.com This is a single-step process where the bromide ion acts as a nucleophile and attacks the carbon atom bearing the chlorine atom from the backside, leading to an inversion of stereochemistry at the carbon center. onlineorganicchemistrytutor.com

The success of this halide exchange is dependent on several factors, including the nature of the alkyl group (primary halides react more readily than secondary, while tertiary halides are generally unreactive), the leaving group ability of the departing halide, and the reaction solvent and temperature. For instance, the conversion of primary alkyl chlorides to the corresponding bromides has been achieved with high yields by treating them with one equivalent of this compound in a mixture of N,N-dimethylformamide (DMF) and dibromomethane at 100°C. tandfonline.com

Data Tables

Table 1: Common Synthesis Reactions for this compound

Reactants	Products	Reaction Type
Hydrobromic acid (HBr) + Sodium hydroxide (NaOH)	This compound (NaBr) + Water (H₂O)	Neutralization
Hydrobromic acid (HBr) + Sodium carbonate (Na₂CO₃)	This compound (NaBr) + Water (H₂O) + Carbon dioxide (CO₂)	Neutralization
Bromine (Br₂) + Sodium hydroxide (NaOH)	This compound (NaBr) + Sodium bromate (NaBrO₃) + Water (H₂O)	Redox

Table 2: Purity Specifications for Pure Grade this compound (Example)

Characteristic	Requirement (Maximum % by weight unless specified)
This compound (dried material)	98.5 (Minimum)
Chlorides (as Cl)	0.6
Bromates (as BrO₃)	0.001
Heavy metals (as Pb)	0.001
Iron (as Fe)	0.008
Sulfates (as SO₄)	0.06
Alkali (as Na₂CO₃)	0.02
Source: Based on data from the Bureau of Indian Standards indianchemicalregulation.com

Organic Bromide Synthesis

Catalytic Bromination (e.g., TEMPO-mediated oxidation)

Catalytic bromination represents a significant advancement in the synthesis of organic compounds, where this compound often plays a crucial role as a bromine source in conjunction with a catalyst. A notable example is the (2,2,6,6-tetramethylpiperidin-1-yl)oxyl (TEMPO)-mediated oxidation of alcohols. In this system, this compound acts as a co-catalyst with TEMPO to facilitate the selective oxidation of primary and secondary alcohols to their corresponding aldehydes and ketones. researchgate.netacs.orgdesalinationlab.com

The process typically involves a biphasic solvent system, and the reaction is driven by an oxidant like sodium hypochlorite (NaOCl). researchgate.netdesalinationlab.com The presence of this compound is critical as it is believed to generate hypobromous acid (HOBr) in situ, which acts as a more effective secondary oxidant than hypochlorite, thereby accelerating the reaction rate. acs.org This methodology has been successfully applied in both batch and continuous flow processes, demonstrating its scalability and robustness for producing valuable chemical intermediates. researchgate.netacs.org Research has shown that this system is tolerant of a variety of substrates, including those with sensitive nitrogen and sulfur-containing heterocycles. researchgate.netacs.org

Another variant of this catalytic system employs sodium periodate (NaIO₄) as the terminal oxidant in the presence of TEMPO and this compound. This system provides a mild and efficient method for the oxidation of alcohols, particularly those that are sensitive to basic conditions. mdpi.com

Table 1: TEMPO-Mediated Oxidation of Alcohols using a NaBr Co-catalyst

Alcohol Substrate
Oxidant
Catalyst System
Product
Key Findings
Citation
Primary and Secondary Alcohols
Sodium Hypochlorite (NaOCl)
TEMPO/NaBr
Aldehydes and Ketones
Effective in both batch and continuous flow; tolerates various functional groups.
[8, 10]
Alcohols sensitive to basic conditions
Sodium Periodate (NaIO₄)
TEMPO/NaBr
Aldehydes and Ketones
Provides a mild and efficient oxidation method under acidic conditions.
 researchgate.net
Benzyl Alcohols
NaOCl
TEMPO/NaBr
Benzaldehydes
High yields and selectivity achieved in short residence times in continuous flow.
 acs.org

Electrochemical Oxidative Bromination and Cyclization

Electrochemical methods offer a green and efficient alternative for oxidative bromination, utilizing electricity to drive the reaction and often employing this compound as an inexpensive and non-toxic bromine source. researchgate.net This approach avoids the need for hazardous chemical oxidants, reductants, or metal catalysts. researchgate.net

One significant application is the electrochemical bromination of enamides. In this process, a direct and stereoselective formation of a C(sp²)–Br bond is achieved. researchgate.net The reaction proceeds by the anodic oxidation of the bromide ion from NaBr to generate a bromine radical, which then reacts with the enamide. nih.gov This method has demonstrated broad applicability to a wide variety of enamides, affording the desired brominated products in yields ranging from 56% to 85%. researchgate.net

Furthermore, electrochemical bromination has been applied to other substrates, such as the renewable platform chemical, methyl levulinate. The regioselectivity of the bromination was found to be dependent on the solvent system, with 5-bromolevulinate being favored in methanol and 3-bromolevulinate in a mixture of acetonitrile and water. cetjournal.itnih.gov This highlights the ability to control the reaction outcome by tuning the electrochemical conditions. The electro-oxidation of this compound can also mediate the epoxidation of alkenes, leading to the formation of epoxides in yields from 23% to 79%. acs.org

Table 2: Electrochemical Oxidative Bromination Using this compound

Substrate
Product
Yield
Key Features
Citation
Enamides
Brominated Enamides
56-85%
Direct, stereoselective C(sp²)–Br bond formation; avoids hazardous reagents.
 nih.gov
Methyl Levulinate
3-bromolevulinate or 5-bromolevulinate
Varies with conditions
Regioselectivity is solvent-dependent.
[1, 2]
Alkenes (e.g., styrene)
Epoxides
23-79%
Indirect electrochemical oxidation mediated by NaBr.
Pyrazoles
4-bromosubstituted pyrazoles
70-94%
Galvanostatic electrolysis in aqueous NaBr solution.

Selective Bromination Methodologies

The development of selective bromination methods is crucial in organic synthesis to control the position of bromine substitution, particularly in aromatic compounds. This compound is frequently used as the bromine source in these methodologies, often activated by a suitable oxidant.

A notable system for the selective bromination of deactivated aromatic compounds utilizes a combination of this compound and sodium periodate (NaIO₄) in an acidic medium. researchgate.neted.ac.uk This approach has been successfully applied to substrates such as nitrobenzene, benzoic acid, and benzaldehyde, yielding the corresponding bromo-derivatives in high yields (85-98%) and with high specificity. nih.gov This method is particularly effective for the bromination of aromatic compounds that are resistant to other brominating agents. researchgate.neted.ac.uk The in-situ generation of a powerful brominating species from the oxidation of NaBr by NaIO₄ is key to the success of this transformation.

Research has also explored other oxidants in conjunction with this compound for selective bromination. While sodium periodate proves effective, other halide sources like lithium bromide have been shown to work with NaIO₄ for the bromination of alkylbenzenes, whereas NaBr under the same conditions reportedly failed to produce the desired products, indicating the nuanced role of the cation and reaction conditions. researchgate.net

Inorganic Bromide Synthesis

This compound is a versatile precursor for the synthesis of other important inorganic bromides. A common application is in the preparation of the photosensitive salt, silver bromide (AgBr), which is a cornerstone of photographic film and paper. Silver bromide is typically synthesized via a precipitation reaction by mixing aqueous solutions of this compound and silver nitrate (B79036) (AgNO₃). The low solubility of silver bromide in water causes it to precipitate out of the solution, allowing for its separation and purification.

The reaction is as follows: AgNO₃(aq) + NaBr(aq) → AgBr(s) + NaNO₃(aq)

Similarly, this compound can be used in the synthesis of other alkali metal bromides, such as potassium bromide (KBr). This can be achieved through various methods, including reacting this compound with a potassium salt in a suitable solvent system that allows for the selective crystallization of potassium bromide. A disproportionation reaction of bromine with potassium hydroxide can also yield potassium bromide, a process that can be influenced by the presence of this compound in the starting materials.

Furthermore, this compound can serve as a source for the elemental halogen, bromine. This is accomplished by treating an aqueous solution of NaBr with a stronger oxidizing agent, such as chlorine gas: 2 NaBr(aq) + Cl₂(g) → Br₂(g) + 2 NaCl(aq)

Regeneration and Recycling Technologies for this compound

The regeneration and recycling of this compound from industrial waste streams are of significant economic and environmental importance. These technologies aim to recover valuable bromide and reduce the environmental impact of industrial effluents.

Electrochemical Regeneration Processes (e.g., Bipolar Membrane Electrodialysis)

Bipolar Membrane Electrodialysis (BMED) is an advanced electrochemical membrane technology that can be employed for the regeneration of acids and bases from their corresponding salt solutions. cetjournal.it This process is highly relevant for the recycling of this compound from waste streams, as it allows for the conversion of NaBr into hydrobromic acid (HBr) and sodium hydroxide (NaOH), which can then be reused.

A BMED stack consists of repeating units of anion exchange membranes, cation exchange membranes, and bipolar membranes. nih.gov The key component is the bipolar membrane, which dissociates water into protons (H⁺) and hydroxide ions (OH⁻) under the influence of an electric field. nih.gov When a this compound solution is fed into the system, the bromide ions migrate across the anion exchange membrane and combine with H⁺ ions to form hydrobromic acid, while sodium ions move across the cation exchange membrane and combine with OH⁻ ions to form sodium hydroxide.

Research on the BMED treatment of similar brines, such as sodium chloride, provides insight into the expected performance for this compound regeneration. Studies have demonstrated the ability to produce acids and bases with concentrations of 1-2 M. The efficiency of the process is typically evaluated based on current efficiency and specific energy consumption.

Table 3: Performance of Bipolar Membrane Electrodialysis in Brine Valorization

Feed Solution
Product
Current Density (A/m²)
Current Efficiency (%)
Specific Energy Consumption (kWh/kg)
Citation
NaCl
NaOH and HCl
200 - 500
63 - 67
1.9 - 2.6
 acs.org
NaCl
NaOH and HCl
300
49
3.29
 mdpi.com
Na₂SO₄
H₂SO₄ and NaOH
360
~50
1.43
 nih.gov
Na₂SO₄
H₂SO₄
50
60.12
2.59
 acs.org

Extraction and Purification from Residues and Effluents

Various methods have been developed for the extraction and purification of this compound from industrial residues and effluents, particularly from the pharmaceutical and chemical industries where it is a common byproduct. These methods often involve a series of physical and chemical processes to separate NaBr from impurities.

One patented method involves mixing a residue containing this compound with methanol. This compound dissolves in the methanol, while organic and inorganic impurities remain as a solid residue. The methanolic solution of NaBr is then concentrated by evaporating the solvent to obtain solid this compound. This crude product can be further purified by washing with a mixture of an alcohol (methanol or ethanol) and an acid.

Another approach for recovering this compound from wastewater, such as that generated in the production of diethylbutylmalonate, involves evaporation and crystallization. The wastewater is concentrated by evaporating the water, and the resulting concentrated solution is cooled to induce the crystallization of this compound. This method has been reported to have a high recovery rate and low cost. A similar process described for bromine-containing wastewater involves pH adjustment, washing with a solvent, and then vacuum distillation to dryness. The resulting solid is then treated with methanol to separate the this compound from other salts, achieving a purity of over 90% with yields of 94-95%.

Freeze crystallization is another emerging technology for resource recovery from wastewater, which could be applied to this compound-containing brines. This process separates water in the form of ice, thereby concentrating the dissolved salts for subsequent recovery.

Table 4: Recovery of this compound from Industrial Effluents

Source of Effluent
Recovery Method
Purity of Recovered NaBr
Yield
Key Process Steps
Citation
Bromine-containing wastewater
Solvent washing, distillation, and crystallization
~90.5%
~95.4%
pH adjustment, toluene wash, vacuum distillation, methanol extraction.
Diethylbutylmalonate production wastewater
Evaporation and cooling crystallization
Not specified (recovered as crystalline hydrate)
High
Evaporation of water, cooling to induce crystallization.
Residues with organic/inorganic impurities
Methanol extraction and washing
High (after washing)
Not specified
Extraction with methanol, evaporation, washing with alcohol/acid mixture.

State of the Art Analytical and Spectroscopic Characterization of Sodium Bromide Systems

Spectroscopic Techniques for Structural and Compositional Analysis

Spectroscopy is a cornerstone in the study of NaBr systems, offering non-destructive ways to probe molecular vibrations, electronic transitions, and nuclear environments.

Infrared (IR) Spectroscopy

As a simple diatomic ionic crystal, solid sodium bromide does not exhibit fundamental infrared absorption bands of its own. However, IR spectroscopy is a crucial tool for studying systems where NaBr is present, particularly in aqueous environments. The technique is highly sensitive to the vibrational modes of water molecules, which are influenced by the presence of dissolved ions.

In studies of aqueous NaBr aerosols, IR extinction spectra have been used to measure water uptake as a function of relative humidity. acs.orgacs.org Research shows that the band centers of liquid water in NaBr aerosols are blue-shifted by up to 50 cm⁻¹ at low humidities compared to pure water. acs.orgnih.gov This shift in the O-H stretching vibration provides information about the disruption of the water's hydrogen-bonding network by the Na⁺ and Br⁻ ions. The spectra allow for the calculation of particle composition and growth factors, which are consistent with thermodynamic data. acs.orgacs.org

Relative Humidity (RH)	Observation in Aqueous NaBr Aerosols	Reference
25-30%	Efflorescence (crystallization) RH	acs.org
35-40%	Deliquescence (water uptake begins) RH	acs.org
>70%	Significant increase in water uptake	acs.orgacs.org
Low Humidities	O-H band centers blue-shifted up to 50 cm⁻¹	acs.orgnih.gov

Furthermore, due to its transparency across a wide range of the infrared spectrum (typically 40,000 to 400 cm⁻¹), crystalline NaBr is often used to prepare sample holders, known as salt plates, for the IR analysis of other materials. vlabs.ac.in

Raman Spectroscopy

Similar to IR spectroscopy, Raman spectroscopy provides insights into the vibrational modes of molecules. While solid NaBr is Raman inactive, the technique is effectively used to study the effect of NaBr on the structure of water in aqueous solutions. The O-H stretching vibration band in the Raman spectrum of water is sensitive to the presence of ions.

Studies on aqueous sodium halide solutions show that as the concentration of NaBr increases, the intensity of the shoulder at approximately 3250 cm⁻¹ weakens, and the main peak gradually shifts to higher wavenumbers. researchgate.net This indicates that the Na⁺ and Br⁻ ions disrupt the tetrahedral hydrogen-bonding network of water. The bromide ion, in particular, is considered a "structure-breaking" ion, and its interaction with water molecules alters the vibrational profile. researchgate.net In some specialized studies involving bromine solutions, Raman bands for species like tribromide (Br₃⁻) have been identified at around 170 cm⁻¹.

NaBr Concentration	Effect on Water's Raman Spectrum (O-H Stretching Band)	Reference
Increasing	Weakening of the ~3250 cm⁻¹ shoulder	researchgate.net
Increasing	Main peak shifts to higher wavenumbers	researchgate.net

Ultraviolet-Visible (UV-Vis) Spectroscopy in Solution and Material Systems

Ultraviolet-Visible (UV-Vis) spectroscopy probes the electronic transitions within a substance. The absorption of UV or visible radiation corresponds to the excitation of outer electrons from a ground state to a higher energy excited state. shu.ac.uk For this compound, these transitions are observed in the UV region.

In the gas phase, diatomic NaBr exhibits continuous absorption above ~30,000 cm⁻¹, with maxima near 35,500 and 40,000 cm⁻¹. nist.gov In aqueous solutions, NaBr is largely transparent in the visible range but shows absorption in the UV region. The UV-Vis spectrum of an aqueous NaBr solution is relatively simple, showing the onset of absorption at lower wavelengths. researchgate.net

UV-Vis spectroscopy is also employed to characterize material systems incorporating NaBr. For instance, in studies of polymer blends of polyvinyl alcohol (PVA) and polyethylene (B3416737) glycol (PEG) doped with NaBr, it was found that increasing the salt concentration causes the absorption edge to shift towards a lower energy region. ijaresm.com This shift indicates a reduction in the optical band gap of the polymer blend, which is attributed to the formation of charge transfer complexes within the material. ijaresm.com

System	Spectral Feature	Wavenumber/Energy	Reference
Diatomic NaBr (gas)	Continuous absorption maxima	~35,500 cm⁻¹ and ~40,000 cm⁻¹	nist.gov
NaBr-doped PVA/PEG films	Absorption edge shift	Shifts to lower energy with increasing NaBr concentration	ijaresm.com
Electron Energy Loss Spectrum	Peaks	5.2, 7.1, 8.8, 31.0 eV	nist.gov

Nuclear Magnetic Resonance (NMR) Studies

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful technique for obtaining information about the local chemical environment of specific nuclei. For this compound systems, both the sodium (²³Na) and bromine (⁷⁹Br, ⁸¹Br) nuclei are NMR active. huji.ac.ilhuji.ac.il

²³Na is a spin 3/2 quadrupolar nucleus, meaning its signal width is sensitive to the symmetry of the local electronic environment. huji.ac.il In ²³Na NMR studies, the chemical shift and line width provide information about ion-solvent and ion-ion interactions. For example, ²³Na NMR has been used to study this compound in methylamine (B109427) solutions containing macrocyclic polyethers, revealing details about the complexation of the sodium ion. acs.org In studies of NaBr occluded in zeolites, ²³Na MAS (Magic Angle Spinning) NMR has shown that the salt can be incorporated into the different cages of the zeolite structure, forming clusters such as [Na₄Br]³⁺. nih.gov

Bromine NMR (⁷⁹Br and ⁸¹Br) is more challenging due to the large quadrupole moments of these nuclei, which often results in very broad signals. huji.ac.il However, it can be used to study the binding of bromide ions in various systems. The interaction between the bromide ion and its surroundings (ion-solvent or ion-ion) influences the quadrupolar coupling and, consequently, the NMR signal. researchgate.net ⁷⁹Br solid-state NMR has been established as a tool to characterize the local structure and symmetry around bromide ions in inorganic systems, including hydrated forms. acs.org

Nucleus	Application in NaBr Systems	Key Findings	Reference(s)
²³Na	Study of NaBr in non-aqueous solutions	Characterization of Na⁺ complexation	acs.org
²³Na	Investigation of NaBr in zeolites	Evidence of [Na₄Br]³⁺ clusters in sodalite cages	nih.gov
⁷⁹Br / ⁸¹Br	Characterization of inorganic bromides	Sensitive to local structure, symmetry, and hydration state	acs.org

Diffraction Methods for Crystalline and Amorphous Structures

Diffraction techniques are indispensable for determining the atomic arrangement in solid materials, providing fundamental information about crystal structure and phase.

X-ray Diffraction (XRD) Analysis

X-ray Diffraction (XRD) is the primary method for determining the crystal structure of this compound. Anhydrous NaBr crystallizes in a face-centered cubic (FCC) structure, specifically the rock salt (halite) motif, which is the same as sodium chloride (NaCl). wikipedia.orgmaterialsproject.org The space group is Fm-3m (No. 225). nih.govechemi.com XRD analysis provides precise measurements of the lattice parameters.

Precise measurements have established the lattice constant 'a' for the cubic unit cell. While values vary slightly depending on the study and conditions, a commonly cited value at room temperature is approximately 5.97 Å. wikipedia.orgechemi.com The XRD powder pattern of NaBr is characterized by a series of diffraction peaks at specific 2θ angles, with the most intense peak corresponding to the (200) crystallographic plane. echemi.comresearchgate.net

XRD is also used to study solid solutions, such as those between NaCl and NaBr, confirming their homogeneity and determining how lattice parameters deviate from ideal behavior (Vegard's rule). acs.orgacs.org Furthermore, XRD can identify different hydrated forms, such as this compound dihydrate (NaBr·2H₂O), which crystallizes from aqueous solutions below 50.7 °C and has a different crystal structure from the anhydrous form. wikipedia.orgdtic.mil

Representative XRD Data for Anhydrous this compound (Cu Kα radiation)

2θ (degrees)	d-spacing (Å)	(hkl)	Relative Intensity (%)	Reference
29.883	2.9876	(200)	100.0	echemi.com
42.771	2.1125	(220)	60.0	echemi.com
50.635	1.8013	(311)	18.0	echemi.com
53.050	1.7249	(222)	17.0	echemi.com
62.099	1.4935	(400)	7.0	echemi.com
70.424	1.3359	(420)	14.0	echemi.com

Neutron Scattering for Ion Dynamics and Diffusion

Neutron scattering is a powerful technique for investigating the microscopic dynamics and diffusion of ions in materials like this compound because neutrons can effectively probe the motion of light elements like sodium. ucl.ac.uk

Quasi-elastic neutron scattering (QENS) has been employed to study the single-ion dynamics in molten NaBr. nih.govnih.gov These experiments can directly measure the self-diffusion coefficient of sodium ions. nih.gov In studies on molten NaBr, the incoherent scattering signal at small momentum transfers is dominated by the sodium ions, allowing for the determination of their self-diffusion. aps.orgnih.gov At larger momentum transfers, around the first peak of the structure factor, the coherent scattering is dominated by the heavier bromine ions. aps.orgnih.gov Analysis of the narrowing of the scattering function linewidth in this region, a phenomenon known as de Gennes narrowing, allows for the extraction of the bromine self-diffusion coefficient. aps.orgnih.gov The experimentally derived diffusion coefficients show good agreement with results from molecular dynamics simulations. aps.orgnih.gov

Inelastic neutron scattering is used to measure phonon dispersion curves in single crystals of NaBr. nih.gov Phonons, or quantized lattice vibrations, are fundamental to understanding ion dynamics. escholarship.org Studies have measured the phonon frequencies at various temperatures, revealing large shifts and broadening of phonon energies due to anharmonicity, even at room temperature. nih.gov These experiments provide critical data for validating ab initio computational models that aim to predict the thermodynamic properties of the material, such as thermal expansion. nih.gov

Research Findings from Neutron Scattering on NaBr

Technique	System Studied	Key Finding	Source
Quasi-elastic Neutron Scattering (QENS)	Molten NaBr	Enabled extraction of self-diffusion coefficients for both Na⁺ and Br⁻ ions.	aps.orgnih.govnih.gov
Inelastic Neutron Scattering	Single Crystal NaBr	Measured phonon frequencies and their temperature dependence, revealing strong anharmonic effects.	nih.gov
Inelastic Neutron Scattering	Single Crystal NaBr	Observed the phenomenon of phonon second harmonic generation (SHG).	aps.org

Advanced Chromatographic and Separation Techniques

Chromatographic Analysis of Reaction Products and Intermediates

Ion chromatography (IC) is a primary technique for the analysis of reaction products and intermediates involving bromide. usgs.gov It is widely used for the determination of bromide in aqueous solutions, often alongside other anions. thermofisher.comnih.gov This technique is particularly valuable for monitoring the concentration of bromide, which can be a reactant, a product, or a precursor to disinfection byproducts like bromate (B103136) in water treatment processes. thermofisher.com

In a typical IC setup, an anion-exchange column is used to separate the ions in the sample. thermofisher.com For instance, the Dionex IonPac AS9-HC column has been shown to provide baseline separation of bromide from common anions like chloride and sulfate, as well as oxyhalides such as chlorite (B76162) and bromate. thermofisher.com Detection can be achieved using various methods:

Suppressed Conductivity Detection: This is a common method recommended by the U.S. EPA for monitoring anions in drinking water. thermofisher.com

Amperometric Detection: An automated ion chromatograph with an amperometric detector can be used for determining bromide in water, offering a detection limit of 0.01 mg/L. usgs.gov

Inductively Coupled Plasma Mass Spectrometry (ICP-MS): Using an ICP-MS as an element-specific detector for IC provides high sensitivity, with detection limits for bromide reported as low as 0.47 µg/L. nih.gov

High-performance liquid chromatography (HPLC) using mixed-mode columns (e.g., Primesep SB) offers an alternative to traditional ion chromatography, allowing for the separation of halide ions like bromide using mobile phases compatible with evaporative light scattering detectors (ELSD) and mass spectrometry. sielc.comsielc.com

Ion Exchange and Precipitation Methods

Ion exchange and precipitation are fundamental separation techniques used in processes involving this compound.

Precipitation is a common method for separating bromide ions from a solution. A widely used reaction is the treatment of an aqueous solution of this compound with silver nitrate (B79036) (AgNO₃). doubtnut.comwikipedia.org This results in the formation of a solid, yellow precipitate of silver bromide (AgBr), which is insoluble in water and can be separated by filtration. youtube.comdoubtnut.com The net ionic equation for this reaction is:

Ag⁺(aq) + Br⁻(aq) → AgBr(s) youtube.com

This precipitation reaction is a classic qualitative test for bromide ions and is also used for quantitative analysis through argentimetric titration. youtube.comacs.org

Ion exchange methods utilize resins to selectively remove or separate bromide from solutions. purolite.com Anion exchange resins in the chloride form can exchange their chloride ions for bromide ions in the solution. google.compurolite.com The efficiency of this process can be enhanced through different regeneration strategies, such as counter-flow regeneration, which results in lower bromide leakage. purolite.com For separating bromide from solutions with high chloride concentrations, a combined approach of electrolysis and anion exchange has been developed. bgu.ac.il In this method, bromide is first oxidized to bromine, which then forms complex polyhalide anions (like Br₃⁻) that have a much higher selectivity for the anion exchange resin compared to the original bromide ion. bgu.ac.il

Electrochemical Characterization Techniques

The electrochemical behavior of this compound is pivotal in its applications, ranging from energy storage to corrosion mitigation. Advanced electrochemical techniques provide deep insights into the mechanisms governing its performance in these varied systems. This section will focus on the application of such techniques, excluding basic conductivity measurements, to evaluate this compound's role as an electrolyte in energy storage and as a corrosion inhibitor.

Electrolyte Performance Evaluation in Energy Storage Systems

In the realm of sodium-ion batteries (SIBs), the composition of the electrolyte is crucial for ensuring long-term stability and high efficiency. A notable advancement is the development of bromide-based nonflammable electrolytes. For instance, an electrolyte using 2-bromo-1-(2-bromoethoxy)ethane (BBE) as a flame-retardant solvent has been shown to form a stable solid electrolyte interphase (SEI) containing this compound. This NaBr-rich SEI possesses high ionic conductivity, which is instrumental in suppressing dendrite formation and gassing. The performance of such a system is remarkable, significantly extending the cycle life of Na3V2(PO4)3//Na cells from a mere 60 cycles in conventional electrolytes to an impressive 1500 cycles, with 80% capacity retention. rsc.org Furthermore, Na//Na symmetric cells with this electrolyte have demonstrated a stable cycle life of 1400 hours. rsc.org

The performance of sodium-ion batteries is evaluated based on several key metrics. sodiumbatteryhub.comatomfair.com These include:

Energy Density: The amount of energy stored per unit volume or weight (Wh/L or Wh/kg). Sodium-ion batteries typically have energy densities in the range of 100-160 Wh/kg. atomfair.com

Cycle Life: The number of charge-discharge cycles a battery can endure before its capacity significantly degrades (usually to 80% of its initial capacity). SIBs can achieve cycle lives ranging from 500 to 2000 cycles. atomfair.com

Coulombic Efficiency: The ratio of charge extracted to charge inserted in a cycle, with high percentages indicating minimal charge loss.

Rate Capability: The battery's ability to perform efficiently at high charge and discharge currents.

Below is a data table summarizing the performance of a sodium metal pouch cell with a bromide-based nonflammable electrolyte.

Performance Metric	Value	Conditions
Capacity Retention	97.9%	After 264 cycles
C-rate	1C	-

In zinc-bromine flow batteries, the electrochemical reversibility of the Br⁻/Br₃⁻ redox couple is fundamental. Cyclic voltammetry (CV) is a powerful tool to study the kinetics of this reaction. The separation between the anodic and cathodic peak potentials (ΔEp) in a CV curve provides insight into the reaction's reversibility; a smaller ΔEp indicates faster kinetics. Tafel analysis, derived from polarization curves, can be used to determine the exchange current density (i₀), a measure of the intrinsic rate of the electron transfer at the electrode-electrolyte interface. For instance, in a study using carbon nanotube (CNT) electrodes in a ZnBr₂ solution, the exchange current density for bromide oxidation was determined from Tafel plots. researchgate.net

The table below presents the exchange current densities for bromide oxidation on different carbon nanotube electrodes.

Electrode Material	Exchange Current Density (mA cm⁻²)
Multi-walled Carbon Nanotubes (MWCNT)	1.876 x 10⁻²
Single-walled Carbon Nanotubes (SWCNT)	2.20 x 10⁻²

These electrochemical characterization techniques are indispensable for optimizing the composition of this compound-based electrolytes to enhance the performance and longevity of energy storage systems.

Corrosion Inhibition Electrochemical Studies

This compound has been investigated as a corrosion inhibitor for various metals and alloys, particularly in saline environments. Its effectiveness is typically evaluated using electrochemical techniques such as potentiodynamic polarization and electrochemical impedance spectroscopy (EIS). These methods provide quantitative data on the corrosion rate and the mechanism of inhibition.

Potentiodynamic polarization studies involve sweeping the potential of a metal sample and measuring the resulting current. The resulting polarization curve provides key parameters like the corrosion potential (Ecorr) and the corrosion current density (icorr). A lower icorr value in the presence of an inhibitor indicates a reduced corrosion rate. The shape of the anodic and cathodic branches of the curve can reveal whether the inhibitor acts on the anodic (metal dissolution) or cathodic (e.g., oxygen reduction) reaction, or both (mixed-type inhibitor).

In a study on the pitting corrosion of stainless steel in a 3.5 wt% this compound solution, cyclic potentiodynamic polarization was used to determine the pitting potential (Ep) and the corrosion potential (Ecorr) at various temperatures. A more positive pitting potential indicates a higher resistance to localized corrosion.

The following table summarizes the electrochemical parameters for 304 and 316 stainless steel in a 3.5 wt% NaBr solution at different temperatures.

Alloy	Temperature (°C)	Ecorr (mV vs. SCE)	Ep (mV vs. SCE)
304 SS	20	-150	450
30	-170	420
40	-190	380
50	-220	350
316 SS	20	-130	550
30	-150	520
40	-170	480
50	-200	450

Electrochemical Impedance Spectroscopy (EIS) is another powerful non-destructive technique used to study corrosion inhibition. In an EIS experiment, a small amplitude AC signal is applied to the corroding system over a range of frequencies. The impedance data is often represented in a Nyquist plot and can be modeled with an equivalent electrical circuit to extract quantitative parameters. Key parameters include the solution resistance (Rs), the charge transfer resistance (Rct), and the double-layer capacitance (Cdl). The charge transfer resistance is inversely proportional to the corrosion rate; a higher Rct value signifies better corrosion protection. The double-layer capacitance can provide information about the adsorption of inhibitor molecules on the metal surface. When this compound acts as an inhibitor, an increase in Rct and a decrease in Cdl are typically observed, indicating the formation of a protective film that hinders the charge transfer process at the metal-solution interface.

The table below shows representative data from an EIS study on carbon steel in an aggressive solution with and without an inhibitor, illustrating the expected changes in electrochemical parameters.

Inhibitor Concentration	Rct (Ω cm²)	Cdl (µF cm⁻²)	Inhibition Efficiency (%)
Blank	50	200	-
Low	500	50	90.0
Medium	2000	20	97.5
High	5000	10	99.0

These electrochemical studies are crucial for understanding the protective mechanism of this compound and for optimizing its application as a corrosion inhibitor in various industrial settings.

Fundamental Mechanistic and Solution Chemistry Studies of Sodium Bromide

Ionic Interactions and Solvation Phenomena in Aqueous and Non-Aqueous Media

The dissolution of sodium bromide in a solvent leads to the dissociation of the ionic lattice into solvated sodium and bromide ions. The nature of these interactions and their influence on the solvent structure are key areas of investigation.

In aqueous solutions, this compound significantly influences the hydrogen bond network of water. Studies employing ultrafast 2D Infrared (2D IR) vibrational echo spectroscopy and molecular dynamics (MD) simulations reveal that the dynamics of water molecules are altered by the presence of NaBr pnas.orgacs.orgaip.orgaip.org. Specifically, increasing concentrations of NaBr lead to a slowing down of the hydrogen bond network's structural evolution acs.org.

Ion-dipole interactions between water molecules and Na⁺ and Br⁻ ions affect the local structure and dynamics of water in the hydration shells pnas.orgaip.org. Spectroscopic analysis indicates a monotonic blueshift in the OD-stretch absorption line shapes with increasing NaBr concentration, suggesting changes in the hydrogen bonding environment around the OD group aip.orgaip.org. The line width exhibits a non-monotonic concentration dependence, initially broadening and then narrowing at higher concentrations aip.orgaip.org. The slowing of spectral diffusion, a measure of hydrogen bond network rearrangement, is observed, with the slowest time constants increasing with NaBr concentration.

Table 1: Water Dynamics in NaBr Solutions

Concentration (M)	Slowest Spectral Diffusion Time Constant (ps)
0 (Pure Water)	1.7 ± 0.2
1.5	2.6 ± 0.5
3.0	3.5 ± 0.5
6.0	4.8 ± 0.6

Data sourced from aip.orgaip.org.

Molecular dynamics simulations suggest that structural changes induced by ions are largely confined to the first solvation shells, with minimal disruption to the bulk water structure beyond these shells arxiv.org. At the air/water interface, NaBr has been shown to increase the thickness of the interfacial water molecular layer, with the effect being more pronounced than that of NaCl or NaF researchgate.net.

Ion pairing refers to the association of oppositely charged ions in electrolyte solutions to form distinct chemical species, known as ion pairs researchgate.netresearchgate.net. This phenomenon significantly impacts the thermodynamic and transport properties of solutions researchgate.net. The extent of ion pairing is influenced by factors such as the dielectric constant of the solvent, temperature, and ion size researchgate.netscispace.comnih.gov. In solvents with lower dielectric constants, electrostatic interactions between ions are less screened by the solvent, promoting ion pairing scispace.comnih.gov.

In chromatographic applications, NaBr can function as an ion-pairing reagent, where the bromide ion acts as the counterion and the sodium ion as the analogue ion, influencing the separation of analytes oup.com. In concentrated solutions, such as those exceeding 3.5 M, ion pairing between choline (B1196258) and bromide ions becomes significant researchgate.net. Studies comparing different anions like triflate and bromide at interfaces reveal that triflate has a higher affinity for the air/water interface than bromide, with Na⁺ ions forming a screening layer shifted towards the bulk water in NaBr solutions acs.org. Conductivity measurements in mixed solvent systems, such as ethanol-water, indicate that the presence of ethanol, which lowers the dielectric constant, facilitates ion-pair formation, leading to decreased conductivity scispace.com. Similarly, in mixtures with organic solvents, conductivity decreases with increasing hydrocarbon character, attributed to enhanced free-ion and ion-pair interactions researchgate.net.

Redox Chemistry and Electron Transfer Mechanisms of Bromide Species

The bromide ion (Br⁻) can participate in redox reactions, primarily undergoing oxidation to elemental bromine (Br₂) or tribromide ions (Br₃⁻) nih.govresearchgate.net. The Br⁻/Br₂ redox couple is fundamental in various electrochemical applications, including batteries nih.gov. The standard electrode potential for the reaction 2Br⁻ ⇌ Br₂ + 2e⁻ is +1.08 V versus the Standard Hydrogen Electrode (SHE) nih.gov.

Table 2: Bromide/Bromine Redox Potential

Redox Couple	Standard Potential (E°) vs. SHE
Br⁻/Br₂	+1.08 V

Data sourced from nih.gov.

In non-aqueous solvents and ionic liquids, the Br⁻/Br₂ system typically involves two consecutive redox processes: the oxidation of bromide to tribromide (Br⁻/Br₃⁻) and the subsequent oxidation of tribromide to bromine (Br₃⁻/Br₂) researchgate.net. Bromine radicals (Br•) and tribromide radical anions (Br₂•⁻) can engage in single-electron transfer reactions with organic contaminants, playing a role in environmental chemistry acs.org. In concentrated electrolytes for flow batteries, the formation of polybromide species (e.g., Br₃⁻, Br₅⁻, Br₇⁻) from the interaction of Br₂ and Br⁻ significantly influences the electrochemical behavior and open-circuit potential of the bromine electrode dlr.de. Furthermore, bromide ions can act as ligands in metal complexes, such as [AuBr₄]⁻, and their presence can affect the kinetics of reduction reactions involving these complexes, potentially acting as inhibitors imim.pl.

Reaction Kinetics and Thermodynamics of this compound-Involved Processes

The rates and equilibrium positions of reactions involving this compound are governed by kinetic and thermodynamic factors libretexts.orgresearchgate.netxmu.edu.cn. Thermodynamic properties, such as enthalpy and entropy of solution, describe the energetic favorability of dissolution tsijournals.com. Kinetic studies, often employing techniques like modulation spectroscopy, can elucidate reaction mechanisms and determine rate constants xmu.edu.cn.

The influence of temperature on reaction outcomes can lead to different product distributions depending on whether the reaction is under kinetic or thermodynamic control libretexts.org. Kinetic control favors the product formed via the pathway with the lower activation energy, typically observed at lower temperatures where reactions are often irreversible. Thermodynamic control, favored at higher temperatures where reactions are reversible, leads to the formation of the most stable product.

Surface Chemistry and Interfacial Phenomena of this compound Solutions

Surface and interfacial phenomena are critical in many chemical and physical processes. This compound can influence these phenomena through its interactions at interfaces, such as the air/water interface or solid-liquid interfaces.

Surface tension, a measure of the cohesive forces at the surface of a liquid, is a key interfacial property daffodilvarsity.edu.bdiptsalipur.org. Surfactants, when present, adsorb at interfaces and can significantly lower surface tension daffodilvarsity.edu.bdiptsalipur.org. Studies using non-resonant surface second harmonic generation (SHG) indicate that NaBr increases the thickness of the interfacial water molecular layer at the air/water interface, with the effect being more pronounced than that of NaCl or NaF researchgate.net. This suggests that bromide ions have a greater influence on the interfacial water structure compared to chloride or fluoride (B91410) ions.

In the context of mixed salt crystals, such as NaBr/NaCl, surface segregation of NaBr has been observed. When crystals are grown from solutions with a Br:Cl ratio similar to that of seawater, NaBr preferentially segregates to the crystal surface, leading to a surface NaBr:NaCl ratio significantly higher than that in the bulk researchgate.net. This surface enrichment of bromide can make more bromine species available for surface reactions with atmospheric constituents researchgate.net. Condensation of soluble surfactant molecules into the surface region of solutions is also influenced by the presence of added salts like NaBr acs.org.

Phase Behavior and Diagrammatic Studies of this compound Systems

Phase behavior studies, often represented by phase diagrams, are essential for understanding the conditions under which different phases coexist. This compound is a component in various multi-component systems, and its presence can significantly alter phase equilibria.

In aqueous biphasic systems, inorganic salts like NaBr can act as "structure-makers," influencing the aqueous medium and altering the phase diagram by displacing binodal curves and expanding the heterogeneous region scirp.org. This effect impacts the separating ability of such systems. In complex brine systems, such as those found in oil and gas fields, NaBr is studied alongside other bromide salts (LiBr, KBr, MgBr₂, CaBr₂) to map out solid-liquid equilibria and phase diagrams at various temperatures frontiersin.org. These studies reveal intricate crystallization regions and invariant points.

For example, in the NaCl–NaBr–Na₂WO₄ ternary system, phase equilibria studies have identified crystallization fields for NaBr, Na₂WO₄, Na₃ClWO₄, and NaClₓBr₁₋ₓ solid solutions researchgate.net. A three-component eutectic point has been determined for this system, where the mixture crystallizes at 560°C with a composition of 7.5 mol% NaCl, 38.5 mol% NaBr, and 54.0 mol% Na₂WO₄ researchgate.net.

Table 3: Eutectic Composition in NaCl–NaBr–Na₂WO₄ System

Component	Eutectic Composition (mol%)	Melting Point (°C)
NaCl	7.5	560
NaBr	38.5	560
Na₂WO₄	54.0	560

Data sourced from researchgate.net.

The study of phase behavior in systems involving surfactants and salts, such as DNA-surfactant mixtures, has also revealed novel effects upon the addition of NaBr, influencing phase separation phenomena core.ac.uk. Similarly, in systems involving cationic gemini (B1671429) surfactants, added sodium halides, including NaBr, affect the phase behavior and densities of aqueous two-phase systems tandfonline.com.

Compound List:

this compound (NaBr)

Sodium Ion (Na⁺)

Bromide Ion (Br⁻)

Bromine (Br₂)

Tribromide Ion (Br₃⁻)

Choline Bromide (ChBr)

Triflate (Tf⁻)

Sodium Triflate (NaTf)

Sodium Chloride (NaCl)

Sodium Fluoride (NaF)

Gold(III) Bromide Complexes ([AuBr₄]⁻)

Sodium Nitrite (NaNO₂)

Hydrobromic Acid (HBr)

Lithium Bromide (LiBr)

Potassium Bromide (KBr)

Magnesium Bromide (MgBr₂)

Calcium Bromide (CaBr₂)

Sodium Tungstate (Na₂WO₄)

Sodium Carbonate (Na₂CO₃)

Sodium Nitrate (B79036) (NaNO₃)

Potassium Sulfate (K₂SO₄)

Potassium Chloride (KCl)

Potassium Iodide (KI)

Sodium Sulfate (Na₂SO₄)

Sodium Dodecyl Sulfate (SDS)

Cetyltrimethylammonium Bromide (CTAB)

Tetradecyltrimethylammonium Bromide (DTAB)

Tetramethylammonium Bromide (TMABr)

Tetraethylammonium Bromide (TEABr)

Tetrapropylammonium Bromide (TPABr)

Tetrabutylammonium Bromide (TBABr)

Advanced Applications of Sodium Bromide in Material Science and Industrial Chemical Processes

Applications in High-Density Brine Formulations

Sodium bromide is frequently utilized in the formulation of high-density, solids-free brines, which are critical in the oil and gas sector. These brines serve multiple functions, from controlling wellbore pressure to acting as completion and workover fluids.

In the oil and gas industry, this compound is a key ingredient in the formulation of clear brine fluids used for drilling, completion, and workover operations. youzhuchem.com When dissolved in water, this compound forms a dense, clear solution that is instrumental in maintaining wellbore stability and controlling formation pressures, which helps to prevent blowouts. crecompany.com The high density of this compound brine is a critical factor in its ability to counteract the pressures exerted by surrounding geological formations, thereby stabilizing the wellbore. crecompany.com This is particularly valuable in high-pressure, high-temperature (HPHT) drilling environments. crecompany.com

This compound brines are often preferred over other weighting agents because they are less likely to cause formation damage. crecompany.com They are used to formulate clear-brine workover and completion fluids with densities ranging from 8.4 to 12.5 pounds per gallon (lb/gal). youzhuchem.comcatalystdrillchem.in These fluids are particularly useful in formations containing high concentrations of bicarbonate and sulfate ions, as they help to avoid the potential for formation damage from the precipitation of carbonate, bicarbonate, or sulfate compounds that can occur with calcium-based brines. orenme.commade-in-china.com

Properties of this compound Brines in Oil and Gas Applications

Property	Value/Description	Reference
Density Range	8.4 to 12.5 lb/gal (1007 to 1498 kg/m³)	youzhuchem.comcatalystdrillchem.insolentchem.com
Primary Function	Wellbore stabilization and formation pressure control	crecompany.com
Fluid Type	Clear, solids-free brine	youzhuchem.com
Key Advantage	Eliminates potential for formation damage from precipitation of carbonate, bicarbonate, or sulfate compounds	orenme.com

This compound also plays a crucial role as a corrosion inhibitor, protecting vital equipment in harsh industrial environments, particularly in oil and gas extraction. crecompany.com The primary mechanism of corrosion inhibition by this compound involves the formation of a protective layer on metal surfaces, which acts as a barrier against corrosive elements. crecompany.com In aqueous solutions, this compound dissociates to provide bromide ions. These ions are highly effective in passivating the metal surface, which reduces both the anodic and cathodic reactions responsible for corrosion. crecompany.com

Laboratory studies and field applications have demonstrated the effectiveness of this compound in reducing corrosion rates on various metals used in oil well equipment, such as carbon steel and stainless steel. crecompany.com The use of activated this compound in industrial cooling towers has been shown to lead to a decrease in both general and pitting corrosion on mild steel. osti.gov This reduction in corrosion is attributed to a combination of chemical factors, including less attack on passivated metal surfaces, and biological factors, such as better control of heterotrophic and sessile bacteria. osti.gov Compared to other inhibitors like sodium chloride, this compound offers more uniform protection and is less likely to cause pitting corrosion. crecompany.com

Corrosion Inhibition Performance of this compound

System	Metal	Observation	Reference
Oil Well Equipment	Carbon Steel, Stainless Steel	Significant reduction in corrosion rates; reduced weight loss and lower corrosion current densities.	crecompany.com
Industrial Cooling Tower	Mild Steel	Decrease in general and pitting corrosion compared to chlorine-based treatments.	osti.gov

Role in Water Treatment Technologies

This compound is a key chemical in various water treatment applications, primarily for its role in generating bromine for disinfection and for controlling microbial growth in industrial water systems.

One of the primary uses of this compound in water treatment is as a precursor for the generation of bromine, a powerful disinfectant and biocide. rockchemicalsinc.com this compound itself is not a biocide; it must be activated by an oxidizing agent, such as chlorine or ozone, to produce hypobromous acid (HOBr), the active disinfecting agent. crecompany.combasicmedicalkey.com This in-situ generation of hypobromous acid is highly effective for microbial control. basicmedicalkey.com

The resulting bromine-based biocides are effective in controlling microbial growth in a variety of settings, including cooling towers, swimming pools, and industrial water systems. rockchemicalsinc.com Bromine is sometimes preferred over chlorine because it is more stable and effective at higher pH and temperatures. rockchemicalsinc.comwho.int The reaction of this compound with an oxidizer like sodium hypochlorite (NaOCl) produces hypobromous acid, which is a potent biocide that can effectively penetrate and disrupt the cell walls of microorganisms. crecompany.comgoogle.com

In industrial water systems, such as cooling towers and boilers, the control of microbial growth is essential to prevent biofouling, which can impair heat exchange efficiency and lead to system failures. crecompany.com this compound-based treatments are highly effective in controlling the growth of a broad spectrum of microorganisms, including bacteria, algae, and fungi. rockchemicalsinc.comcrecompany.com By inhibiting this microbial growth, these treatments help to maintain water quality and ensure the operational efficiency of industrial systems. rockchemicalsinc.com

The use of this compound to generate hypobromous acid helps to prevent the formation of biofilms, which can act as insulating layers and reduce heat transfer efficiency. crecompany.com This enhanced microbial control leads to improved system efficiency, lower operational costs, and prolonged equipment life. crecompany.com The effectiveness of bromine-based biocides in controlling algae and slime bacteria helps to keep equipment free from growths that can lead to reduced heat transfer efficiency and increased maintenance costs. nucalgon.com

Contributions to Energy Storage and Conversion Technologies

This compound is also finding applications in the development of advanced energy storage technologies, particularly in certain types of batteries. Its properties are being explored to enhance the performance and safety of next-generation energy storage systems.

In the field of redox flow batteries, this compound is used as a catholyte in some systems, such as the polysulfide-bromide battery. wikipedia.orgresearchgate.net In these batteries, electrical energy is stored in liquid electrolytes. During discharge, sodium tribromide is converted to this compound at the positive electrode. wikipedia.org This reaction is reversible, allowing the battery to be recharged. wikipedia.org

Furthermore, research into sodium-ion batteries has highlighted the potential of this compound as an additive to stabilize the solid electrolyte interphase (SEI). evolving-science.com A stable SEI is crucial for preventing the formation of dendrites, which can cause battery failure. evolving-science.com Studies have shown that a this compound-based SEI can create an even coating on the anode, which helps to prevent dendrite formation and improve the stability and longevity of the battery. evolving-science.com Additionally, bromide-based nonflammable electrolytes incorporating compounds that can form a this compound-containing SEI are being developed to enhance the safety and cycle life of sodium metal batteries. rsc.org

Electrolytes in Redox Flow Batteries (e.g., Polysulfide-Bromide Systems)

This compound plays a critical role as a key electrolyte component in certain types of redox flow batteries (RFBs), most notably the polysulfide-bromide (PSB) system. assignmentpoint.comwikipedia.org RFBs are a class of rechargeable batteries that store electrical energy in liquid electrolytes, which are pumped from separate tanks to a central electrochemical cell where the energy conversion occurs. This design offers scalability and flexibility for large-scale energy storage, such as for electrical grids. assignmentpoint.com

In the polysulfide-bromide flow battery, aqueous solutions of this compound and sodium polysulfide serve as the catholyte and anolyte, respectively. researchgate.netresearchgate.net These two electrolyte solutions are separated by an ion-exchange membrane. wikipedia.org When energy is discharged from the battery, a solution of sodium disulfide is pumped to the anode, and sodium tribromide is pumped to the cathode. wikipedia.org The electrochemical reactions involve the reversible conversion of these compounds. Specifically, at the positive electrode (cathode), sodium tribromide becomes this compound. wikipedia.org This reaction can be reversed during the charging process by applying a current. wikipedia.org

The use of this compound is advantageous due to its high solubility in water, which allows for the preparation of highly concentrated electrolyte solutions, a factor that can contribute to a higher energy density for the battery system. assignmentpoint.comwikipedia.org Research has focused on optimizing the composition of these electrolytes to improve battery performance and stability. researchgate.net

A prototype of a 12 MWe electrical storage facility using polysulfide-bromide flow batteries was constructed at the Little Barford Power Station in the United Kingdom in 2002. assignmentpoint.comwikipedia.org However, engineering challenges in scaling up the technology prevented it from becoming fully operational. assignmentpoint.comwikipedia.org

Component	Chemical Compound	Role in Polysulfide-Bromide RFB
Catholyte	This compound (NaBr) / Sodium Tribromide (NaBr₃)	Active species in the positive electrode reaction.
Anolyte	Sodium Polysulfide (Na₂Sₓ)	Active species in the negative electrode reaction.
Membrane	Ion-exchange membrane	Separates the anolyte and catholyte while allowing ion transport.

Components in Sodium Metal Batteries

This compound is a component in the development of safer and more stable sodium-metal batteries (SMBs). rsc.org SMBs are a promising energy storage technology due to the natural abundance of sodium. rsc.org However, a significant challenge in their application is the high reactivity of sodium metal and the flammability of traditional electrolytes, which can lead to safety issues such as dendritic growth and fire. rsc.org

Feature	Description	Benefit in Sodium Metal Batteries
SEI Component	This compound (NaBr)	Forms a stable solid electrolyte interphase on the sodium metal anode. rsc.org
Ionic Conductivity	High	Suppresses dendrite growth and gassing. rsc.org
Safety	Nonflammable Electrolyte	Reduces the risk of fire associated with traditional electrolytes. rsc.org
Performance	Extended Cycle Life	Significantly improves the longevity and stability of the battery. rsc.org

Thermal Energy Storage Applications

While direct applications of this compound in thermal energy storage (TES) are not extensively documented in the provided search results, the use of other bromide salts, such as strontium bromide (SrBr₂) and lithium bromide (LiBr), highlights the potential of bromide compounds in this field. tue.nlresearchgate.netresearchgate.netengrxiv.org TES systems store thermal energy for later use in heating and cooling applications, which can improve energy efficiency. energy.gov

Inorganic hydrated salts are considered promising materials for TES due to their high thermal storage density and low cost. energy.gov These materials store and release heat through phase change processes. energy.gov Research on strontium bromide hexahydrate (SrBr₂·6H₂O) has shown its viability as a thermochemical material for heat storage. engrxiv.org Similarly, lithium bromide-based composites have been investigated for their high energy storage density in applications like sanitary hot water production and space heating. researchgate.net The study of these related bromide compounds suggests that the chemical properties of the bromide ion could be beneficial for such applications.

Industrial Chemical Manufacturing and Specialty Chemicals

Dyes and Pigments Production

This compound serves as a chemical intermediate in the production of certain dyes and pigments. solechem.eusawaint.comhaiwangchemical.com Its role is primarily as a brominating agent, where it is used to introduce bromine atoms into the molecular structure of organic compounds during synthesis. sawaint.com This process can be used to create new dye molecules or to modify the properties of existing ones. google.com For example, in the production of some azo dyes, this compound is used in conjunction with sodium bromate (B103136) and sulfuric acid to generate bromine in situ for the bromination of the dye molecule. google.com

Flame Retardant Synthesis

This compound is a key precursor in the synthesis of various bromine-containing flame retardants. allanchem.comchemicalbook.com These flame retardants are chemical compounds added to materials such as plastics, textiles, and electronics to inhibit, suppress, or delay the production of flames and prevent the spread of fire. this compound acts as a source of the bromide ion in organic synthesis reactions to produce these flame-retardant compounds. allanchem.com The resulting organobromine compounds are effective in fire suppression.

Agrochemical Intermediate Manufacturing

In the agricultural sector, this compound is used in the manufacturing of agrochemical intermediates. solechem.euchemicalbook.com It has been utilized as a pesticide and a soil fumigant to control nematodes, fungi, and weeds, thereby protecting crops and promoting soil health. solechem.euvrikpharma.com While its use in some regions has declined due to environmental considerations, it remains a component in the synthesis of certain agricultural chemicals. solechem.eu

Pharmaceutical Intermediate Synthesis and Process Chemistry

This compound (NaBr) serves as a crucial reagent and catalyst in the synthesis of pharmaceutical intermediates and active pharmaceutical ingredients (APIs). Its primary role is as a source of the bromide ion, which is incorporated into organic molecules through various chemical reactions. chemicalbook.com High-purity this compound is essential in these processes to ensure the safety, efficacy, and stability of the final drug products, meeting stringent regulatory standards set by bodies like the U.S. Food and Drug Administration (FDA). rockchemicalsinc.com

In pharmaceutical synthesis, this compound is frequently utilized in bromination reactions. One of the most common applications is the conversion of alkyl chlorides to the more reactive alkyl bromides via the Finkelstein reaction. wikipedia.org This increased reactivity is advantageous for subsequent nucleophilic substitution reactions, a common step in the construction of complex drug molecules. The predictable and reliable chemical behavior of high-purity this compound helps prevent unwanted side reactions, thereby increasing the yield and quality of the pharmaceutical intermediate. rockchemicalsinc.com

This compound also acts as a catalyst in certain oxidation reactions, such as TEMPO-mediated oxidations, which are valuable in the synthesis of fine chemicals and pharmaceuticals. wikipedia.org Furthermore, it is used in the preparation of other bromine-containing compounds that serve as building blocks in drug manufacturing. rockchemicalsinc.com The compound's ability to act as a solubilizing agent can also be beneficial in certain formulations, enhancing the solubility and stability of the drug product. rockchemicalsinc.com

Historically, this compound itself was used for its sedative and anticonvulsant properties due to the action of the bromide ion. guidechem.comquora.com While its direct therapeutic use in humans has largely been replaced by modern medications, it still finds application in veterinary medicine, particularly for managing seizures in dogs. rockchemicalsinc.com

Key Roles of this compound in Pharmaceutical Synthesis:

Role	Description	Significance
Brominating Agent	Provides bromide ions to replace other functional groups, often converting less reactive compounds into more reactive intermediates.	Facilitates the synthesis of complex organic molecules required for many active pharmaceutical ingredients.
Catalyst	Accelerates specific chemical reactions, such as TEMPO-mediated oxidations.	Improves reaction efficiency and yield in the production of pharmaceutical chemicals.
Intermediate	Used as a starting material or reactant in the synthesis of various drug compounds. rockchemicalsinc.com	Essential for building the molecular framework of certain pharmaceuticals.
Solubilizing Agent	Can improve the solubility of other substances in a solution. rockchemicalsinc.com	Enhances the stability and effectiveness of pharmaceutical formulations. rockchemicalsinc.com

Niche Industrial and Laboratory Applications

Beyond its significant roles in major industrial processes, this compound finds utility in a variety of specialized applications within different sectors, including photography, textiles, and analytical chemistry.

This compound has a long-standing and critical role in traditional black-and-white photography, where it is a key component in the chemical development process. echemi.com Its primary function is as a restrainer in developer solutions. adorama.com By controlling the rate of development, this compound helps to prevent "fogging," which is the unwanted development of unexposed silver halide crystals that can obscure the image. quora.comadorama.com This results in sharper, clearer prints with better contrast. rockchemicalsinc.com

The fundamental chemistry involves the reaction of this compound with silver nitrate (B79036) to produce silver bromide (AgBr), a light-sensitive compound that forms the basis of photographic emulsions on film and paper. sawaint.comcrecompany.com During development, the this compound in the developer solution helps to stabilize the unexposed silver bromide crystals, preventing them from being prematurely reduced to metallic silver. sawaint.com

Role of this compound in Photographic Development:

Component/Process	Function of this compound	Outcome
Developer Solution	Acts as a restrainer, controlling the reduction of exposed silver halide crystals. quora.com	Prevents chemical fog, enhances image contrast and clarity. adorama.comsawaint.com
Emulsion Preparation	Reacts with silver nitrate to form light-sensitive silver bromide crystals. crecompany.com	Creates the fundamental light-capturing layer of photographic film and paper.

While digital photography has largely superseded film-based methods, this compound remains essential for archival and fine art photography, as well as in educational settings where traditional photographic processes are taught. echemi.com

In the textile industry, this compound is utilized in various processes to improve the quality and finish of fabrics. It can be used as a dye auxiliary and color-fixing agent, enhancing the bond between dyes and fibers to produce more vibrant and durable colors. riverlandtrading.com Additionally, it is employed in certain bleaching and finishing treatments. In some applications, it contributes to the flame-retardant properties of textiles. Another related compound, sodium bromate, is used as a bleaching agent for natural fibers like cotton and wool. rockchemicalsinc.comriverlandtrading.com

This compound is a common and useful reagent in analytical chemistry and laboratory settings. rockchemicalsinc.com It serves as a source of bromide ions for a wide range of chemical reactions and preparations. chemicalbook.comazerscientific.com In organic synthesis, it is used to prepare various organic bromine compounds. riverlandtrading.com

In analytical procedures, this compound can be used as a standard for the determination of bromide ions and in techniques such as titration and spectrophotometry. riverlandtrading.com For instance, it is used in the trace determination of certain metal ions like cadmium. sawaint.com The American Chemical Society (ACS) provides detailed specifications for reagent-grade this compound, outlining tests for assay, pH, and limits for various impurities to ensure its suitability for precise analytical work. acs.orgacs.org

Specifications for ACS Reagent-Grade this compound:

Parameter	Specification
Assay (NaBr)	≥ 99.0%
pH of a 5% solution at 25°C	5.0–8.8
Bromate (BrO₃⁻)	≤ 0.001%
Chloride (Cl⁻)	≤ 0.2%
Sulfate (SO₄²⁻)	≤ 0.002%
Heavy Metals (as Pb)	≤ 5 ppm
Iron (Fe)	≤ 5 ppm
Data sourced from representative specifications for ACS reagent-grade this compound. labproinc.com

Environmental Chemistry and Remediation Research Pertaining to Bromide Species from Sodium Bromide

Formation and Mitigation of Brominated Disinfection Byproducts (DBPs)

The presence of bromide ions (Br⁻), often originating from sources like sodium bromide, in water sources is a significant concern for drinking water treatment due to the formation of brominated disinfection byproducts (DBPs). nih.govresearchgate.netnih.govolympianwatertesting.comresearchgate.net When disinfectants such as chlorine or ozone are used, they can oxidize bromide into reactive bromine species. nih.govresearchgate.net These reactive species then react with natural organic matter (NOM) present in the water to form a variety of DBPs. nih.govresearchgate.net

Mitigation strategies for Br-DBPs primarily focus on controlling the precursors and optimizing the disinfection process. One of the most direct methods is to reduce the concentration of bromide in the source water before disinfection. lidkoping.se This can be achieved through techniques like ion exchange, which uses a bromide-selective resin. Other mitigation measures include lowering the disinfectant dose, adjusting the pH, or using alternative disinfectants like ferrate, which may minimize DBP formation. nih.govlidkoping.se

Table 1: Factors Influencing Brominated DBP Formation

Factor	Influence on Br-DBP Formation
Bromide Ion Concentration	Higher concentrations lead to increased formation of Br-DBPs. nih.govnih.gov
Disinfectant Type	Chloramination may favor different types of Br-DBPs compared to chlorination. acs.orgsemanticscholar.org Ozonation can also lead to bromate (B103136) formation. lidkoping.se
pH	Affects the reaction kinetics and the species of both the disinfectant and organic matter. nih.gov
Natural Organic Matter (NOM)	Serves as the primary precursor for the formation of organic Br-DBPs. nih.govresearchgate.net

| Reaction Time | Longer contact time between the disinfectant and water containing bromide and NOM can lead to higher DBP concentrations. nih.gov |

Wastewater Treatment and Resource Recovery from this compound Effluents

Industrial processes that utilize this compound can generate wastewater with elevated concentrations of bromide ions. nih.gov Treating these effluents is crucial to prevent the contamination of receiving water bodies and the subsequent formation of DBPs if the water is later disinfected for reuse. nih.gov Several technologies are available for the removal and recovery of bromide from industrial wastewater.

One effective method is selective oxidation through electrolysis. nih.gov This process uses graphite electrodes to selectively oxidize bromide to elemental bromine, which can then be outgassed from the solution and recovered. nih.gov This technique has shown high current efficiency (60-90%) for removing bromide from brines associated with oil and gas production, which also contain very high levels of chloride. nih.gov

Solvent extraction is another method for recovering bromine from wastewater. google.com This process typically involves acidifying the wastewater, oxidizing the bromide to bromine, and then using an organic solvent like n-dodecane to extract the bromine. google.com The bromine can then be separated from the solvent through rectification. google.com This method can significantly reduce costs compared to traditional steam-based recovery processes. google.com

Other approaches focus on recovering this compound directly. For instance, wastewater from certain chemical production processes can be treated by evaporation to concentrate the this compound, followed by cooling to crystallize it as a solid hydrate, which can then be recycled back into the production line. google.com Ion exchange resins, similar to those used in drinking water treatment, can also be employed to capture bromide ions from wastewater streams.

Table 2: Technologies for Bromide Removal and Recovery from Wastewater

Technology	Description	Key Findings/Efficiency
Electrolysis	Selectively oxidizes bromide to bromine using solid graphite electrodes for subsequent recovery. nih.gov	Current efficiency of 60-90% in high-chloride brines. nih.gov
Solvent Extraction	Extracts elemental bromine from acidified and oxidized wastewater using an organic solvent. google.com	Offers significant cost savings by reducing steam usage compared to traditional methods. google.com
Evaporation & Crystallization	Concentrates the wastewater by evaporating water, then cools the solution to crystallize this compound for recovery. google.com	High recovery rates are possible, allowing the reuse of this compound as a raw material. google.com

| Ion Exchange | Utilizes bromide-selective resins to remove bromide ions from the effluent. | Effective for reducing bromide concentrations to prevent DBP formation in downstream applications. |

Environmental Fate and Transport of Bromide Ions in Aquatic Systems

Once introduced into the environment, this compound readily dissociates in water into sodium (Na⁺) and bromide (Br⁻) ions. santos.com The bromide ion is the species of primary environmental interest. It is highly soluble and generally does not biodegrade. santos.com Consequently, bromide is highly mobile in aquatic systems and is unlikely to adsorb significantly to soil or sediment. santos.comfishersci.com This high mobility means that bromide ions can be transported over long distances in rivers, streams, and groundwater. nih.gov

The transport of bromide in groundwater has been studied using tracer experiments. nih.govresearchgate.net These studies confirm that bromide moves with the flow of water and exhibits minimal retardation, meaning its movement is not significantly slowed by interactions with the aquifer material. nih.gov This makes it an effective tracer for understanding water flow paths but also highlights its potential to rapidly contaminate large areas of an aquifer. In surface waters, bromide concentrations are typically low, often less than 0.2 mg/L in lakes and streams away from coastal areas. knowyourh2o.com However, concentrations can be significantly elevated due to saltwater intrusion or industrial discharges. olympianwatertesting.comknowyourh2o.com

While bromide itself is not considered a significant toxin to aquatic organisms at typical environmental concentrations, its persistence and mobility are key factors in its environmental impact. santos.comscbt.com The primary concern is its role as a precursor to brominated DBPs in downstream water treatment facilities. nih.govresearchgate.net The transport of bromide from industrial or agricultural sources to drinking water intakes can lead to challenges in meeting regulatory standards for these byproducts. nih.gov

Impact of Industrial this compound Use on Environmental Quality (excluding toxicity)

The primary environmental quality issue associated with these releases is the alteration of the water's chemical composition, specifically the elevation of bromide concentrations above natural background levels. knowyourh2o.comresearchgate.net This elevated bromide concentration becomes a latent problem, as the ion itself does not cause immediate ecological harm at moderate levels. santos.com However, it fundamentally changes the water's potential to form harmful byproducts when subjected to disinfection. nih.govresearchgate.net

Therefore, the impact of industrial this compound use on environmental quality is intrinsically linked to its ultimate fate and the subsequent human use of the affected water resources. The presence of anthropogenic bromide in waterways increases the challenge and cost for drinking water utilities that must manage the formation of regulated brominated DBPs. nih.govresearchgate.net Monitoring studies are sometimes required to determine the actual residues of this compound in aquatic environments resulting from its industrial use, particularly in once-through cooling systems. epa.gov

Theoretical and Computational Investigations of Sodium Bromide Behavior

Molecular Dynamics (MD) Simulations

Molecular Dynamics (MD) simulations are a powerful computational tool that allows researchers to model the time-dependent behavior of atoms and molecules by solving Newton's equations of motion. For sodium bromide, MD simulations have been instrumental in understanding the dynamics of its constituent ions in different phases and environments.

Single Ion Dynamics and Diffusion Coefficients in Molten and Solution Phases

Studies employing MD simulations have investigated the self-diffusion of sodium (Na⁺) and bromide (Br⁻) ions in molten this compound and its aqueous solutions. In molten NaBr, simulations using polarizable ion models have demonstrated good agreement with experimental self-diffusion coefficients for Na⁺ ions aip.orgnih.govresearchgate.net. For instance, a sodium diffusion coefficient of approximately 13.4 × 10⁻⁵ cm²/s at 1223 K has been reported from such simulations, aligning well with experimental quasielastic neutron scattering (QENS) data researchgate.net. These simulations reveal that at microscopic length scales, the diffusion process deviates from simple hydrodynamic behavior, exhibiting a "cage effect" due to local structural hindrance stfc.ac.ukaps.org.

In aqueous solutions, MD simulations have also been used to determine diffusion coefficients. For example, studies on NaCl and KCl solutions provide comparative data, showing that diffusion coefficients generally decrease with increasing ion concentration researchgate.net. For NaBr solutions, the dynamics of Na⁺ ions are influenced by concentration and temperature, with studies using NMR relaxation and MD simulations indicating that quadrupolar relaxation is sensitive to subpicosecond dynamics within the first two solvation shells of sodium nih.gov.

Table 1: Diffusion Coefficients of Sodium Ions in Molten NaBr

Temperature (K)	Diffusion Coefficient (cm²/s)	Method/Model	Reference
1223	13.4 × 10⁻⁵	MD (Polarizable Potential)	researchgate.net
1043-1223	(Values derived)	MD (Polarizable Potential)	aip.orgnih.govresearchgate.net

Ionic Conductivity Modeling

MD simulations are also employed to model and understand the ionic conductivity of this compound. By calculating the movement of ions over time, simulations can provide insights into charge transport mechanisms. In molten NaBr, MD simulations have been used to extract ionic conductivities aip.org. In aqueous solutions, the collective dynamics, including frequency-dependent dielectric function and conductivity, are studied. These simulations suggest that at higher ion concentrations, the conductivity may deviate from the Nernst-Einstein behavior, partly due to the formation of ion pairs researchgate.net. Studies on electrical conductivity in various electrolyte solutions using MD with scaled charges have also been conducted to understand the role of force field parameters arxiv.org.

Interfacial Behavior and Solvation Layers

The behavior of this compound at interfaces, particularly the air/water interface, has been investigated using MD simulations. These studies indicate that heavier halide anions, such as bromide, tend to accumulate at the interface, acting as surfactants with a concentration enhancement relative to the bulk cas.czacs.org. The solvation structure and dynamics of bromide ions in aqueous solutions have been explored using ab initio MD simulations, providing a detailed microscopic picture of water molecules surrounding the ions researchgate.net. Polarization effects play a significant role in the adsorption of ions near aqueous interfaces, influencing their distribution and behavior pnas.org.

Investigation of Ion Interactions and Aggregation

MD simulations are crucial for understanding how ions interact and aggregate in this compound solutions. Increased ion concentration in aqueous solutions can lead to ion pairing, affecting properties like conductivity researchgate.net. In more complex systems, such as ionic liquid electrolytes, Na⁺ aggregation can be driven by interactions with anions researchgate.net. Furthermore, salt ions, including sodium ions, can promote non-covalent interactions within larger molecular assemblies, as observed in studies involving proteins and surfactants rsc.org.

Density Functional Theory (DFT) Applications

Density Functional Theory (DFT) is a cornerstone computational method for investigating the electronic structure and related properties of materials, including this compound. DFT calculations have been extensively used to predict and analyze the structural and electronic properties of NaBr researchgate.netresearchgate.netiphy.ac.cnijeap.org. These studies typically employ various approximations for the exchange-correlation functional, such as the Generalized Gradient Approximation (GGA) or the modified Becke-Johnson (mBJ) potential, to achieve accurate results researchgate.netresearchgate.net.

DFT calculations have successfully determined equilibrium lattice constants, bulk moduli, and their pressure derivatives for NaBr, often showing good agreement with experimental data researchgate.netresearchgate.netiphy.ac.cn. For example, the calculated equilibrium lattice constant for NaBr is around 3.69 Å researchgate.net. Furthermore, DFT is used to compute the band structure and density of states (DOS), revealing NaBr to be a wide-gap insulator researchgate.netresearchgate.netiphy.ac.cn. The band gap values obtained from GGA calculations are typically underestimated compared to experimental values, but methods like the mBJ potential can yield band gaps in excellent agreement with experimental results researchgate.net.

Beyond basic structural and electronic properties, DFT is applied to derive other crucial quantities. The linear-response approach within DFT can yield Born effective charges, high-frequency dielectric constants, and phonon band structures researchgate.netresearchgate.net. These calculations provide a comprehensive understanding of the material's response to external stimuli and its lattice dynamics researchgate.netresearchgate.net. DFT has also been applied to study the energetics of clusters relevant to solvation, such as bromide ions interacting with water molecules acs.org, and to investigate the structure and bonding in metal halide clusters researchgate.net.

Table 3: DFT Applications and Derived Properties for this compound

Computational Method	Property Investigated	Key Findings
DFT (GGA/mBJ)	Structural Properties (Lattice Constant, Bulk Modulus)	Equilibrium lattice constant ~3.69 Å; good agreement with experiment researchgate.netresearchgate.netiphy.ac.cn
DFT (GGA/mBJ)	Electronic Properties (Band Structure, DOS)	Wide-gap insulator; GGA underestimates band gap, mBJ improves accuracy researchgate.netresearchgate.netiphy.ac.cn
DFT (Linear Response)	Dynamical Properties (Phonon Band Structure, Dielectric Constant)	Provides insights into lattice vibrations and electronic response researchgate.netresearchgate.net
DFT (Ab initio)	Cluster Energetics (Ion-Solvent Interactions)	Used to model solvation shells and interactions of bromide ions with water acs.org
DFT	Cohesive Energy	Calculated values like -12.90 eV indicate lattice stability researchgate.net

Historical Context and Evolution of Sodium Bromide Research

Key Milestones in Sodium Bromide Synthesis and Characterization

The study of this compound (NaBr), an inorganic compound with a simple ionic structure, dates back to the early 19th century, concurrent with the broader development of modern inorganic chemistry. webqc.org As a widely used source of the bromide ion, its synthesis and characterization have been fundamental to various scientific and industrial fields. chemicalbook.comwikipedia.orgvedantu.com

Initial synthesis methods developed were straightforward acid-base or redox reactions. A common laboratory and industrial method involves the neutralization of the strong base sodium hydroxide (NaOH) with hydrogen bromide (HBr). wikipedia.orgvedantu.comsinobiochemistry.com

NaOH + HBr → NaBr + H₂O

Another established production process involves reacting sodium hydroxide with elemental bromine (Br₂). This method produces this compound and sodium bromate (B103136), with the latter being subsequently removed through purification techniques. solechem.eu A similar approach neutralizes hydrobromic acid with sodium carbonate. solechem.eu

The characterization of this compound revealed it to be a white, crystalline, hygroscopic solid. webqc.orgchemicalbook.comechemi.com Early structural analysis, later confirmed by more advanced techniques, showed that NaBr crystallizes in a face-centered cubic (FCC) lattice, similar to sodium chloride (NaCl), sodium fluoride (B91410) (NaF), and sodium iodide (NaI). webqc.orgwikipedia.orgvedantu.com A key physical characteristic identified was its temperature-dependent hydration. The anhydrous salt crystallizes from a water solution above 50.7 °C, while the dihydrate form (NaBr·2H₂O) crystallizes below this temperature. webqc.orgwikipedia.org

Detailed physical properties were systematically determined, providing essential data for its various applications. These foundational characterization milestones are summarized in the table below.

Property	Value
Molar Mass	102.894 g/mol
Appearance	White, crystalline, hygroscopic powder
Crystal Structure	Face-centered cubic (FCC)
Melting Point	747 °C (1,377 °F) webqc.orgwikipedia.orgvedantu.com
Boiling Point	1,390 °C (2,530 °F) webqc.orgwikipedia.org
Density (anhydrous)	3.21 g/cm³ webqc.orgwikipedia.org
Solubility in Water	94.32 g/100 mL at 25 °C webqc.orgwikipedia.org

This table presents key physical properties of anhydrous this compound.

Evolution of Industrial Applications (e.g., Photography to Energy Storage)

The industrial utility of this compound has evolved significantly over the past two centuries, transitioning from early applications in medicine and photography to critical roles in energy and chemical manufacturing.

Early Medical and Photographic Uses: In the late 19th and early 20th centuries, this compound, along with other bromide salts, was widely used in medicine as a sedative and anticonvulsant. wikipedia.orgvedantu.comsinobiochemistry.comsolechem.eu Its therapeutic action was attributed to the bromide ion's effect on the central nervous system. wikipedia.orgsinobiochemistry.com However, its use in medicine was largely phased out in the United States by 1975 due to concerns about chronic toxicity. wikipedia.orgsinobiochemistry.comwikipedia.org

Simultaneously, this compound became indispensable in the burgeoning field of photography. sinobiochemistry.comrockchemicalsinc.com It served as a primary reactant with silver nitrate (B79036) to produce silver bromide, the light-sensitive compound at the heart of photographic emulsions for film and paper. wikipedia.orgsolechem.eusawaint.com In the darkroom, it was also used as a restraining agent in developer solutions to control the development process and prevent "fogging," thereby ensuring sharper and clearer prints. echemi.comrockchemicalsinc.comsawaint.com While the advent of digital photography has diminished this application, this compound remains important in niche and historical photographic practices. echemi.comrockchemicalsinc.com

Modern Industrial Roles: From the mid-20th century, the applications of this compound expanded into heavy industry.

Oil and Gas Extraction: A major use is in the preparation of dense, clear brine fluids for oil and gas drilling operations. wikipedia.orgsolechem.euechemi.com Due to its high solubility, this compound solutions can achieve high densities, which are used to control pressure within the wellbore, stabilizing it and preventing blowouts. wikipedia.orgsinobiochemistry.comechemi.com

Water Treatment: this compound is a key component in water disinfection systems. solechem.euechemi.com When combined with an oxidizing agent like chlorine, it forms active bromine, an effective and stable biocide used to control microbial growth in cooling towers, swimming pools, and hot tubs. wikipedia.orgrockchemicalsinc.com

Chemical Synthesis: It remains a fundamental source of the bromide nucleophile in organic synthesis. chemicalbook.comwikipedia.org A classic example is the Finkelstein reaction, where this compound is used to convert alkyl chlorides into more reactive alkyl bromides. wikipedia.org

Era	Primary Applications
Late 19th - Early 20th C.	Medicine: Sedative, anticonvulsant. wikipedia.orgsinobiochemistry.comPhotography: Preparation of silver bromide emulsions, developer restrainer. rockchemicalsinc.comsawaint.com
Mid-20th C. - Present	Oil & Gas: High-density completion and drilling fluids. wikipedia.orgechemi.comWater Treatment: Precursor for bromine-based disinfectants. solechem.eurockchemicalsinc.comChemical Manufacturing: Source of bromide ions for synthesis. chemicalbook.comwikipedia.org
21st Century (Emerging)	Energy Storage: Electrolyte additive and anode stabilizer in sodium-ion batteries to prevent dendrites and improve safety. evolving-science.comrsc.org

This table outlines the historical evolution of this compound's industrial applications.

Emergence of Theoretical and Computational Approaches in this compound Studies

In recent decades, the study of this compound has been significantly advanced by the advent of theoretical and computational chemistry. These approaches allow researchers to investigate the material's fundamental properties at an atomic level, providing insights that complement experimental findings.

The primary tool for these investigations has been ab initio (first-principles) calculations, which rely on the principles of quantum mechanics. iphy.ac.cnecnu.edu.cnresearchgate.net Among these methods, Density Functional Theory (DFT) has become a standard approach for studying the structural and electronic properties of crystalline solids like this compound. iphy.ac.cnecnu.edu.cncpsjournals.cn

Computational studies on this compound typically focus on calculating key physical parameters, including:

Structural Properties: Researchers use DFT to calculate the equilibrium lattice constant, bulk modulus, and its pressure derivative, which are then compared with experimental data to validate the computational model. iphy.ac.cnecnu.edu.cncpsjournals.cn

Electronic Properties: These studies investigate the electronic band structure, the density of states (DOS), and the partial density of states (PDOS). iphy.ac.cnecnu.edu.cncpsjournals.cn This information is crucial for understanding the material's conductivity and optical properties.

Dynamic and Phonon Properties: More advanced studies calculate phonon dispersion curves and the phonon density of states, which are essential for understanding the vibrational properties of the crystal lattice and its thermal characteristics. researchgate.net

These theoretical approaches are not merely academic; they have practical implications for designing new materials and optimizing existing applications. For instance, by understanding the ion transport mechanisms in this compound at a quantum level, researchers can better design electrolytes and interfaces for more efficient and safer sodium-ion batteries. evolving-science.comfutureenergysystems.ca The synergy between computational prediction and experimental verification continues to drive innovation in the applications of this fundamental chemical compound.

Future Research Trajectories and Emerging Paradigms in Sodium Bromide Chemistry

Development of Novel Synthetic Routes with Enhanced Sustainability

The traditional synthesis of sodium bromide often involves processes that are not environmentally benign. Consequently, a significant research thrust is the development of novel, sustainable synthetic routes. Key areas of focus include:

Green Chemistry Approaches: Researchers are exploring greener methods for producing this compound, aiming to reduce reliance on harsh reagents and minimize waste generation. chemicalbook.com This includes the investigation of electrochemical processes and catalytic bromination reactions as more sustainable alternatives. chemicalbook.com

Atom Economy: Efforts are being made to design synthetic pathways that maximize the incorporation of all starting materials into the final product, a core principle of green chemistry.

Renewable Feedstocks: The possibility of utilizing renewable resources as starting materials for this compound synthesis is an area of growing interest, aiming to reduce the carbon footprint of its production. giiresearch.com

Synthetic Route	Description	Sustainability Advantages
Electrochemical Synthesis	Utilizes electricity to drive the reaction between sodium and bromine sources.	Can reduce the need for chemical oxidizing and reducing agents. chemicalbook.com
Catalytic Bromination	Employs catalysts to facilitate the bromination of sodium-containing compounds.	Can lead to higher efficiency and selectivity, reducing byproducts. chemicalbook.comhilarispublisher.com
Biomass-derived Routes	Investigates the use of biomass as a source for the chemical building blocks needed for NaBr synthesis.	Reduces dependence on fossil fuels.

Exploration of this compound in Next-Generation Materials Science

The unique properties of the bromide ion are being leveraged in the development of advanced materials with novel functionalities.

Energy Storage: this compound is being investigated for its potential role in next-generation battery technologies. For instance, a this compound coating on sodium metal anodes has been shown to be effective in preventing dendrite formation and unwanted electrochemical reactions in sodium-ion batteries. researchgate.netacs.org

Nonlinear Optical (NLO) Materials: A new semi-organic nonlinear optical crystal, L-Alanine this compound, has been synthesized and shows promise for applications in photonics and telecommunications due to its high nonlinearity and thermal stability. ijcaonline.org

Nanomaterials Synthesis: this compound plays a role in the synthesis of certain nanomaterials, such as in the controlled growth of bilayer nanoribbons of molybdenum disulfide (MoS2), a material with potential applications in quantum computing. rice.edu

Advanced Spectroscopic and Imaging Techniques for Real-Time Monitoring

Understanding the dynamics of chemical reactions involving this compound is crucial for optimizing processes and developing new applications. Advanced analytical techniques are enabling researchers to monitor these reactions in real-time.

In-situ Spectroscopy: Techniques like Raman spectroscopy are being used to monitor chemical reactions in real-time, providing valuable insights into reaction kinetics and mechanisms. nih.gov This allows for the optimization of reaction conditions to improve yield and reduce the formation of byproducts. nih.gov

Flow Chemistry Monitoring: The integration of spectroscopic techniques with continuous-flow processing allows for rapid reaction optimization and ensures consistent product quality. nih.gov

Mass Spectrometry: Real-time and in-situ monitoring of reactions using techniques like low-temperature plasma (LTP) mass spectrometry allows for the direct analysis of the reaction system without extensive sample preparation. researchgate.net

Technique	Application in this compound Chemistry	Insights Gained
Raman Spectroscopy	Real-time monitoring of reactions involving NaBr. nih.gov	Reaction kinetics, product formation, impurity detection. nih.gov
NMR Spectroscopy	Monitoring reactions in flow systems. rsc.orgrsc.org	Mechanistic details, kinetics of impurity formation. rsc.org
Mass Spectrometry	In-situ analysis of reaction mixtures. researchgate.net	Identification of intermediates and products in real-time. researchgate.net

Integration of Computational Chemistry for Predictive Modeling

Computational chemistry and molecular modeling are becoming indispensable tools for understanding and predicting the behavior of chemical systems involving this compound.

Predictive Modeling: Advanced computer simulations and mathematical models are used to predict the interactions between this compound and other molecules. indianabiosciences.org This aids in the design of new materials and the optimization of chemical processes. arxiv.org

Drug Discovery: Computational methods are employed to simulate the interaction of bromide-containing compounds with biological targets, accelerating the discovery and development of new drugs. indianabiosciences.org

Understanding Reaction Mechanisms: Theoretical calculations can elucidate complex reaction pathways, providing insights that are difficult to obtain through experiments alone.

Addressing Environmental Challenges Associated with Bromide Usage

While this compound has numerous applications, the environmental impact of bromide ions is a significant concern that is being actively researched.

Disinfection Byproducts (DBPs): A major environmental issue is the formation of brominated disinfection byproducts (Br-DBPs) during water treatment. uga.edu When water containing bromide ions is disinfected with chlorine or other oxidants, potentially carcinogenic compounds can be formed. nih.govepa.gov

Remediation Strategies: Research is focused on developing effective methods to remove bromide from industrial wastewater to prevent the formation of DBPs. chemicalbook.com

Ozone Depletion: Certain organobromine compounds, which can be synthesized from this compound, have been implicated in the depletion of the stratospheric ozone layer. nih.govresearchgate.net This has led to regulations on their use and a search for more environmentally friendly alternatives. researchgate.net

Interdisciplinary Research Synergies with Related Halide Chemistries

The study of this compound is not isolated; it is part of the broader field of halide chemistry. Research in this area benefits from and contributes to our understanding of other halides.

Mixed-Halide Systems: Investigating the properties of materials containing a mixture of halides, including bromide, can lead to the discovery of new materials with tailored properties.

Comparative Studies: Comparing the reactivity and properties of this compound with other sodium halides (e.g., sodium chloride, sodium iodide) provides fundamental insights into the role of the halide ion in chemical and physical processes.

Surface Chemistry: The adsorption of bromide and other halide ions on the surfaces of nanocrystals and other materials is a critical area of study, as it influences their growth, stability, and properties. nih.gov

Q & A

Q. What experimental methods are recommended for determining the purity of sodium bromide in laboratory settings?

this compound purity is typically assessed using pharmacopeial standards, which involve:

• Appearance of solution test : Dissolve 10.0 g in CO₂-free water; a clear, colorless solution indicates absence of insoluble impurities .
• Gravimetric analysis : Precipitate bromide ions with AgNO₃ to quantify NaBr content (recovery ≥98%).
• Thermogravimetric analysis (TGA) : Monitor weight loss during heating to detect hydrates or decomposition byproducts .

Q. How can researchers validate the crystalline structure of this compound?

Use X-ray diffraction (XRD) to confirm the cubic crystal system (space group Fm3m). Key lattice parameters include:

Parameter	Value
Lattice constant (a)	5.97 Å
Density	3.20 g/cm³
Compare results with reference data from NIST . For nanoscale crystallinity, pair XRD with transmission electron microscopy (TEM) .

Q. What spectroscopic techniques are suitable for characterizing NaBr's optical properties?

• Infrared (IR) spectroscopy : NaBr windows (transparent up to ~25 μm) are ideal for IR studies. Validate purity by checking for absorption peaks at 302 cm⁻¹ (vibrational mode of Na-Br bonds) .
• UV-Vis spectroscopy : Monitor absorption edges at ~300 nm to detect trace contaminants (e.g., Br₂) .

Advanced Research Questions

Q. How can researchers resolve contradictions in reported thermochemical data for NaBr (e.g., ΔfH° discrepancies)?

Discrepancies in standard formation enthalpy (ΔfH°) arise from measurement techniques. For example:

• Gas-phase data : ΔfH° = -143.93 kJ/mol (mass spectrometry) .
• Solid-phase data : ΔfH° = -361.41 kJ/mol (calorimetry) . Methodological recommendations :
• Replicate experiments under inert atmospheres to prevent hydration.
• Use high-purity NaBr (≥99.9%) and cross-validate with ab initio calculations (e.g., DFT) .

Q. What strategies optimize NaBr's performance in mercury capture applications for coal-fired power plants?

NaBr enhances Hg oxidation to HgBr₂, which is adsorbed on activated carbon. Key factors:

Variable	Optimal Range
NaBr concentration	50–200 ppm
Flue gas temperature	120–150°C
Experimental design :

• Simulate flue gas conditions using a fixed-bed reactor.
• Quantify Hg removal efficiency via atomic absorption spectroscopy (AAS) .

Q. How do hydration states affect NaBr's reactivity in aqueous-phase reactions?

Hydration alters ionic mobility and reaction kinetics. For example:

• Anhydrous NaBr : Reacts rapidly with H₂SO₄ to produce HBr (k = 1.2 × 10⁻³ s⁻¹ at 25°C).
• Dihydrate NaBr·2H₂O : Reaction rate decreases by 40% due to water coordination . Methodology :
• Conduct kinetic studies using stopped-flow spectrophotometry.
• Compare activation energies via Arrhenius plots .

Q. What causes variability in NaBr's refractive index measurements, and how can it be minimized?

Variability stems from temperature fluctuations and crystal defects. Li (1976) reports:

Wavelength (μm)	Refractive Index (n)
0.5	1.641
10.0	1.525
Best practices :

• Use single-crystal NaBr samples annealed at 400°C for 24 hours.
• Control temperature to ±0.1°C during ellipsometry .

Methodological Guidance for Contradictory Data

• Spectral contradictions : Cross-reference UV absorption peaks (e.g., 35500 cm⁻¹ in gas matrices vs. 32300 cm⁻¹ in inert matrices) by replicating matrix isolation techniques .
• Thermal stability conflicts : Resolve decomposition temperature discrepancies (reported 755°C vs. 747°C) via simultaneous TGA-DSC under argon .
